

Technical Guide: Physicochemical Properties of 1,9-Dibromo-2,8-nonanedione

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Compound of Interest

Compound Name: 1,9-Dibromo-2,8-nonanedione

Cat. No.: B15203338

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the known physicochemical properties of **1,9-Dibromo-2,8-nonanedione**. Due to the limited availability of specific experimental data for this compound in publicly accessible literature, this document also includes general information and expected reactivity patterns based on its chemical class as an α,α' -dihaloketone. This guide aims to serve as a foundational resource for researchers and professionals in drug development and chemical synthesis, highlighting both the available data and the existing knowledge gaps.

Chemical Identity and Properties

1,9-Dibromo-2,8-nonanedione is a symmetrical nine-carbon aliphatic chain featuring ketone functionalities at the second and eighth positions, with bromine atoms alpha to each carbonyl group. This structure suggests a high potential for reactivity, making it an interesting candidate for synthetic chemistry and as a building block for more complex molecules.

Table 1: Physicochemical Properties of **1,9-Dibromo-2,8-nonanedione**

Property	Value	Source
Molecular Formula	C ₉ H ₁₄ Br ₂ O ₂	[1][2]
Molecular Weight	314.01 g/mol ; 311.936 g/mol	[1][2]
CAS Number	91492-76-1	[2]
Canonical SMILES	C(CCCC(CBr)=O)C(CBr)=O	[1]
InChI	InChI=1S/C9H14Br2O2/c10-6-8(12)4-2-1-3-5-9(13)7-11/h1-7H2	[1]
Melting Point	Data not available	
Boiling Point	Data not available	
Solubility	Data not available	

Note: The discrepancy in molecular weight may arise from different isotopic considerations.

Spectroscopic Data

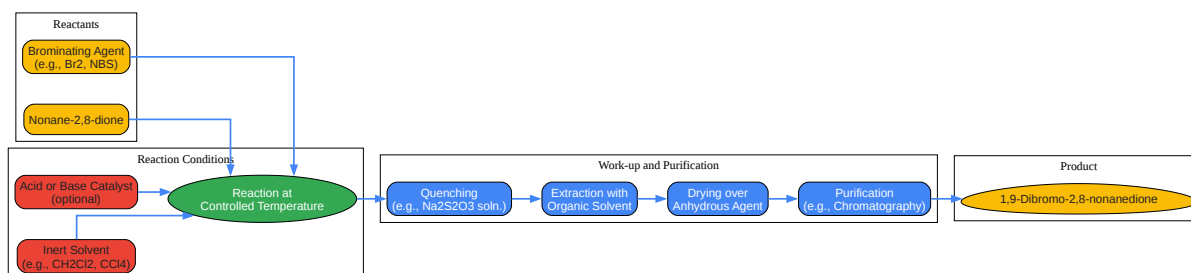
Specific spectroscopic data (NMR, IR, Mass Spectrometry) for **1,9-Dibromo-2,8-nonanedione** are not readily available in the reviewed literature. Researchers working with this compound would need to perform these analyses to confirm its identity and purity.

Experimental Protocols

General Synthesis of α,α' -Dibromo Ketones

While a specific protocol for the synthesis of **1,9-Dibromo-2,8-nonanedione** was not found, a general method for the synthesis of α,α' -dibromo ketones involves the bromination of the corresponding diketone. A plausible synthetic approach is outlined below.

Workflow for the Synthesis of **1,9-Dibromo-2,8-nonanedione**



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Caption: General workflow for the synthesis of **1,9-Dibromo-2,8-nonanedione**.

Methodology:

- **Reaction Setup:** The starting material, nonane-2,8-dione, would be dissolved in a suitable inert solvent such as dichloromethane or carbon tetrachloride in a reaction vessel equipped with a dropping funnel and a stirrer.
- **Bromination:** A brominating agent, such as elemental bromine or N-bromosuccinimide (NBS), would be added dropwise to the solution. The reaction may be catalyzed by the addition of an acid or base. The temperature should be carefully controlled, as bromination reactions can be exothermic.
- **Monitoring:** The progress of the reaction would be monitored by a suitable technique, such as Thin Layer Chromatography (TLC) or Gas Chromatography (GC).

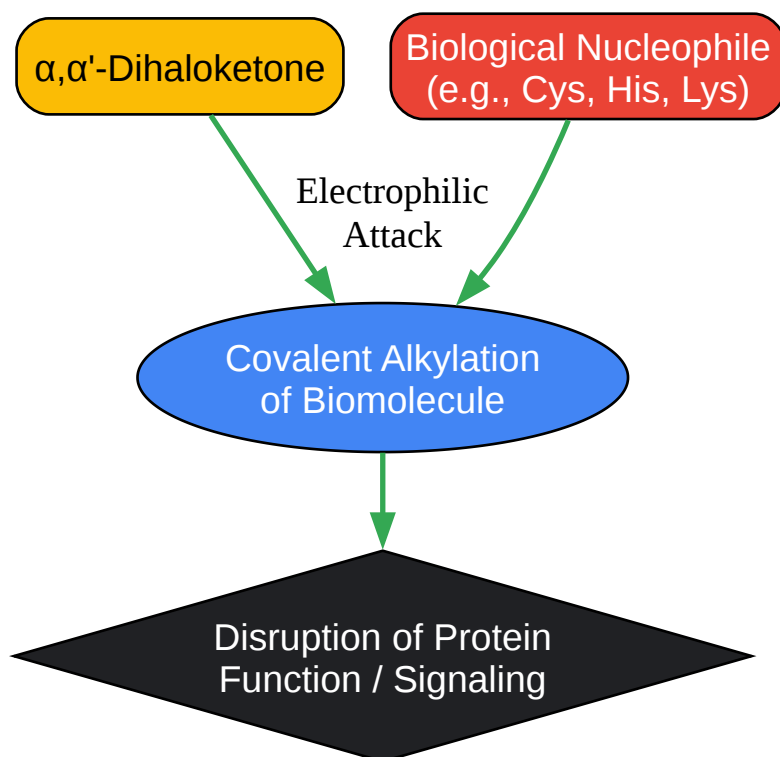
- **Work-up:** Upon completion, the reaction mixture would be quenched, for instance, with a solution of sodium thiosulfate to remove any excess bromine. The organic layer would then be washed with water and brine.
- **Purification:** The crude product would be dried over an anhydrous drying agent (e.g., MgSO_4 or Na_2SO_4), and the solvent removed under reduced pressure. Final purification would likely be achieved by column chromatography on silica gel.

Biological Activity and Signaling Pathways

There is no specific information in the literature regarding the biological activity or signaling pathways of **1,9-Dibromo-2,8-nonanedione**. However, the class of α -haloketones is known for its biological activity, which is often attributed to its ability to act as an electrophile and react with nucleophilic residues in biological macromolecules.^[3]

α,α' -Dihaloketones are known to be potent antitumor, antibacterial, antifungal, antineoplastic, antiviral, and antioxidizing agents.^[4] The presence of two electrophilic centers, the carbonyl carbon and the α -carbon bearing the halogen, makes these compounds reactive towards various nucleophiles.^[3]

Potential Reactivity of α,α' -Dihaloketones



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Caption: Potential mechanism of bioactivity for α,α' -dihaloketones.

This reactivity can lead to the alkylation of amino acid residues such as cysteine, histidine, and lysine in proteins, potentially inhibiting enzyme activity or disrupting cellular signaling pathways. This mechanism is a common strategy in the design of targeted covalent inhibitors in drug discovery.

Safety and Handling

Specific safety data for **1,9-Dibromo-2,8-nonanedione** is not available. However, based on the reactivity of α -haloketones, it should be handled with care in a well-ventilated fume hood. Personal protective equipment, including safety goggles, gloves, and a lab coat, should be worn at all times. Avoid inhalation of dust or vapors, and prevent contact with skin and eyes.

Conclusion

1,9-Dibromo-2,8-nonanedione is a chemical compound with potential applications in organic synthesis and drug discovery. While its fundamental physicochemical properties are not well-

documented in the available literature, its structure as an α,α' -dihaloketone suggests a high degree of reactivity that could be exploited for the synthesis of novel molecules. Further experimental investigation is required to fully characterize this compound and explore its potential biological activities. This guide provides a starting point for researchers by summarizing the available information and outlining general experimental approaches.

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